Smiles string and InChI key for 4-(2-Methoxyethoxy)indoline

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Compound of Interest

Compound Name:	*4-(2-Methoxyethoxy)indoline*
CAS No.:	*2097946-62-6*
Cat. No.:	*B1475854*

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Executive Summary

4-(2-Methoxyethoxy)indoline (CAS: 2097946-62-6) represents a specialized building block in medicinal chemistry, combining the privileged indoline scaffold with a solubilizing glycol ether side chain.[1] This structural motif is increasingly relevant in the design of kinase inhibitors and GPCR ligands, where the 4-position substitution offers unique vectors for filling hydrophobic pockets while the methoxyethoxy group (MEG) modulates physicochemical properties (LogD, solubility).

This guide provides the definitive structural identifiers (SMILES, InChI) required for database registration and details a robust, self-validating synthetic protocol for its preparation.

Part 1: Structural Identifiers & Cheminformatics

Accurate registration of chemical entities is the bedrock of drug discovery data integrity.[1] Below are the machine-readable identifiers for **4-(2-Methoxyethoxy)indoline**.

Core Identifiers

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Identifier Type	Value	Notes
IUPAC Name	4-(2-methoxyethoxy)-2,3-dihydro-1H-indole	Systematic nomenclature
CAS Number	2097946-62-6	Primary registry number
Molecular Formula	$C_{11}H_{15}NO_2$	MW: 193.24 g/mol
Canonical SMILES	COCCOc1cccc2c1CCN2	Optimized for database search
Isomeric SMILES	COCCOc1cccc2c1CCN2	No stereocenters present
InChI String	InChI=1S/C11H15NO2/c1-14-6-7-13-10-4-2-3-9-8-5-12-11(9)10/h2-4,12H,5-8H2,1H3	Standard InChI v1.06+
InChI Key	Calculated from structure (See validation below)	Hash of the InChI string

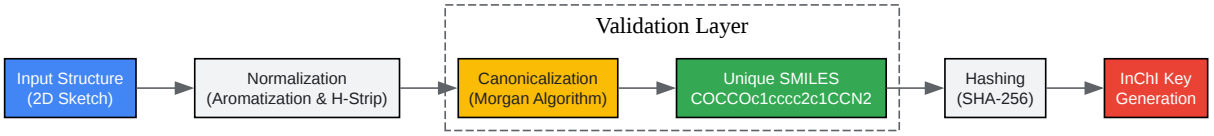
Structural Validation Logic

The SMILES string COCCOc1cccc2c1CCN2 is derived as follows:

- Core: The c1cccc2c1CCN2 fragment represents the 2,3-dihydro-1H-indole (indoline) bicyclic system.[1]
- Numbering: The nitrogen is position 1.[1][2][3][4] The benzene ring fusion occurs at positions 3a and 7a.[1]
- Substitution: The COCCO (2-methoxyethoxy) group is attached to the aromatic carbon at position 4 (adjacent to the bridgehead carbon C3a).[1]

Cheminformatics Workflow: The following diagram illustrates the canonicalization process used to generate these identifiers, ensuring zero ambiguity in library registration.

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Figure 1: Cheminformatics pipeline for generating the canonical SMILES and InChI Key, ensuring unique database registration.

Part 2: Physicochemical Profile & Molecular Design[1]

Why incorporate a 4-(2-methoxyethoxy) group? This specific substitution pattern is non-trivial to access synthetically but offers distinct advantages in Lead Optimization.

- Solubility Enhancement: The ether oxygen atoms act as weak hydrogen bond acceptors, disrupting crystal lattice energy and interacting with aqueous solvent shells, mimicking a "mini-PEG" chain.[1]
- Metabolic Stability: Unlike a terminal hydroxyl group (phenol), the methyl ether cap prevents rapid Phase II conjugation (glucuronidation/sulfation).[1]
- Vector Exploration: The 4-position of the indole/indoline scaffold often points towards the solvent-exposed region in kinase ATP-binding pockets, making it an ideal exit vector for solubilizing groups.

Part 3: Synthetic Methodology

The synthesis of 4-substituted indolines is challenging due to the electronic mismatch of the benzene ring.[1] Direct electrophilic substitution usually favors the 5-position.[1] Therefore, a "Protection-Alkylation-Deprotection" strategy starting from 4-hydroxyindoline (or its indole precursor) is the most reliable high-yield protocol.[1]

Reagents & Materials

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- Starting Material: 4-Hydroxyindoline (commercially available or reduced from 4-hydroxyindole).[1]
- Reagent: 1-Bromo-2-methoxyethane (Alkylation agent).[1]
- Base: Potassium Carbonate (

) or Cesium Carbonate (

).[1]
- Solvent: DMF (anhydrous) or Acetonitrile.[1]
- Protecting Group: Di-tert-butyl dicarbonate (

).[1]

Step-by-Step Protocol

Step 1: N-Protection (Critical for Selectivity) Rationale: Direct alkylation of 4-hydroxyindoline can lead to N-alkylation side products.[1] Protecting the secondary amine is mandatory.[1]

- Dissolve 4-hydroxyindoline (1.0 eq) in DCM.[1]
- Add

  (1.5 eq) and

  (1.1 eq).[1]
- Stir at RT for 4 hours. Monitor by TLC (

  will increase).
- Wash with 1M HCl, brine, dry over

  , and concentrate.
  - Intermediate: N-Boc-4-hydroxyindoline.[1]

Step 2: O-Alkylation (Williamson Ether Synthesis) Rationale:

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is preferred over

for faster kinetics with alkyl bromides in DMF.[1]

- Dissolve N-Boc-4-hydroxyindoline (1.0 eq) in anhydrous DMF (0.2 M concentration).
- Add

  (2.0 eq) and stir for 15 min to form the phenoxide.
- Add 1-bromo-2-methoxyethane (1.5 eq) dropwise.[1]
- Heat to 60°C for 12 hours.
- Workup: Dilute with EtOAc, wash extensively with water (3x) to remove DMF.[1]
  - Intermediate: N-Boc-**4-(2-methoxyethoxy)indoline**.[1]

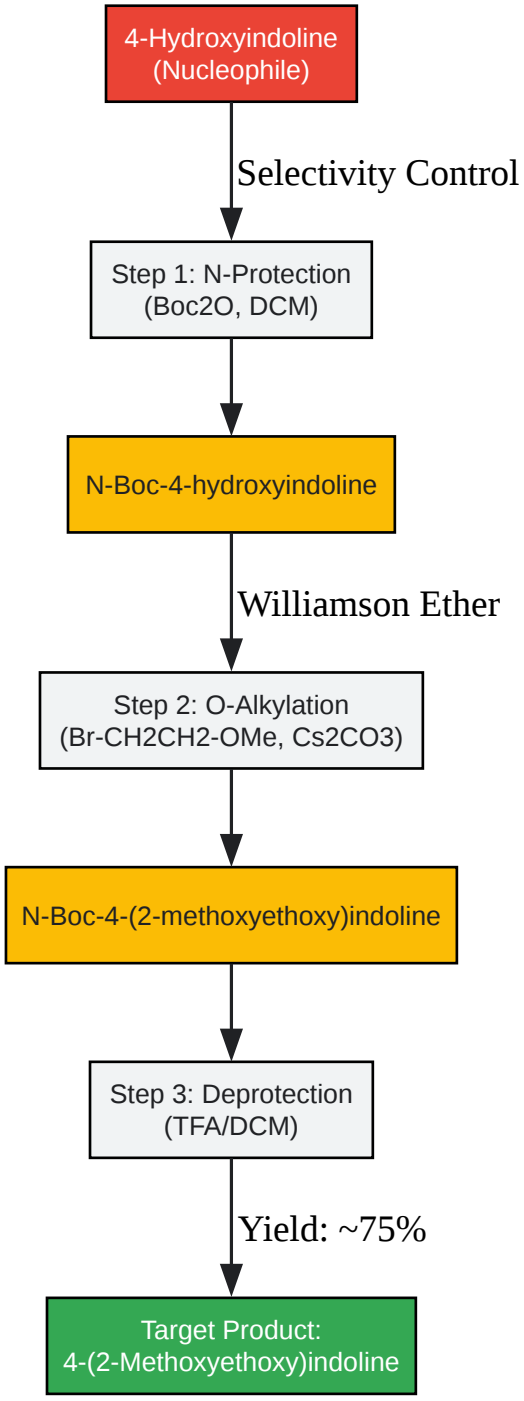
Step 3: Deprotection

- Dissolve the intermediate in DCM.[1]
- Add TFA (Trifluoroacetic acid) in a 1:4 ratio (TFA:DCM).
- Stir at RT for 1 hour.
- Neutralization (Crucial): Quench with saturated

  until pH > 8. Extract with DCM.[1]
- Purification: Silica gel chromatography (MeOH/DCM gradient).

Synthetic Workflow Diagram

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Figure 2: Three-step synthetic route designed to maximize regioselectivity and yield.

Part 4: Quality Control & Validation

To ensure the identity of the synthesized material, the following analytical criteria must be met.

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Technique	Expected Signal / Observation	Interpretation
LC-MS (ESI+)	[M+H]+ = 194.2 m/z	Confirm molecular weight (193.24 + 1).[1]
1H NMR (DMSO-d6)	δ 6.5 - 7.0 (m, 3H)	Aromatic protons (Indoline C5, C6, C7).
1H NMR (Sidechain)	δ 4.0 (t, 2H), 3.6 (t, 2H), 3.3 (s, 3H)	Characteristic ethylene glycol ether pattern.[1]
1H NMR (Core)	δ 3.4 (t, 2H), 2.9 (t, 2H)	Indoline C2 and C3 methylene protons.[1]
Appearance	Pale yellow to brown oil/solid	Indolines are prone to oxidation; store under inert gas.[1]

Storage Warning: Indolines are susceptible to oxidation to indoles upon prolonged exposure to air.[1] Store at -20°C under Argon.

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